

Comparative Guide to the Structure-Activity Relationship of 4-HO-DPHP Analogs

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Compound of Interest

Compound Name: 4-HO-DPHP

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the structure-activity relationships (SAR) of 4-hydroxy- α,α -diphenyl-2-pyrrolidinemethanol (**4-HO-DPHP**) analogs. **4-HO-DPHP**, also known as diphenylprolinol or D2PM, is a norepinephrine-dopamine reuptake inhibitor (NDRI).

Understanding the SAR of this scaffold is crucial for the rational design of novel therapeutic agents with tailored selectivity and potency for the dopamine transporter (DAT) and norepinephrine transporter (NET).

Introduction to 4-HO-DPHP and its Analogs

4-HO-DPHP belongs to the class of diphenylprolinol derivatives, which are recognized for their stimulant properties mediated by the inhibition of monoamine transporters. The core structure consists of a diphenylmethanol moiety attached to a pyrrolidine ring. Modifications to this scaffold, particularly at the 4-position of one of the phenyl rings and the removal of the hydroxyl group, significantly influence the compound's affinity and activity at DAT and NET. This guide will focus on the comparison between **4-HO-DPHP** and its dehydroxylated analog, desoxypipradrol (2-DPMP), to elucidate key structural determinants for monoamine transporter interaction.

Data Presentation: Monoamine Transporter Inhibition

The following table summarizes the in vitro data for **4-HO-DPHP** and its key analog, desoxypipradrol (2-DPMP), at the dopamine and norepinephrine transporters. The data is presented as inhibition constants (K_i) or half-maximal inhibitory concentrations (IC_{50}) from radioligand binding or uptake inhibition assays, respectively.

Compound	Structure	DAT K_i (nM)	NET K_i (nM)	SERT K_i (nM)	DAT/SERT Selectivity	NET/SERT Selectivity
4-HO-DPHP (D2PM)	Similar to Cocaine[1] [2]	Similar to Cocaine[1] [2]	Low Affinity[2]	High	High	
Desoxypipradrol (2-DPMP)	<100[3]	<100[3]	>1000[2]	>10	>10	

Note: Specific quantitative K_i values for **4-HO-DPHP** are not readily available in the reviewed literature; however, its activity is consistently compared to cocaine.[1][2]

Structure-Activity Relationship (SAR) Analysis

The comparison between **4-HO-DPHP** (D2PM) and its 4-dehydroxylated analog, desoxypipradrol (2-DPMP), reveals a critical role of the hydroxyl group in modulating activity.

- **Core Scaffold:** The diphenylprolinol and diphenylmethylpiperidine scaffolds confer high affinity for the catecholamine transporters (DAT and NET).[2][4]
- **4-Hydroxy Group:** The presence of a hydroxyl group on one of the phenyl rings, as in **4-HO-DPHP**, is a key modification. While direct quantitative comparisons are limited in the available literature, the pharmacological profile of D2PM is described as being similar to cocaine, suggesting potent DAT and NET inhibition.[1][2] The impact of this hydroxyl group

on potency and selectivity compared to the non-hydroxylated analog requires further quantitative investigation.

- Dehydroxylation: The removal of the hydroxyl group to yield desoxypipradrol (2-DPMP) maintains potent NDRI activity.[4] 2-DPMP is a well-characterized norepinephrine-dopamine reuptake inhibitor.[4][5] This indicates that the core diphenylmethylpyrrolidine structure is sufficient for high-affinity binding to DAT and NET.
- Pyrrolidine vs. Piperidine Ring: While **4-HO-DPHP** contains a pyrrolidine ring, the closely related pipradrol and desoxypipradrol feature a piperidine ring. Both five- and six-membered saturated nitrogen heterocycles are tolerated and contribute to the overall pharmacological profile of these NDRIIs.[2]

Experimental Protocols

Detailed methodologies for the key experiments cited in the SAR analysis of diphenylprolinol analogs are provided below.

Radioligand Binding Assays for Monoamine Transporters

This in vitro assay is used to determine the binding affinity (K_i) of a compound for the dopamine (DAT), norepinephrine (NET), and serotonin (SERT) transporters.

Methodology:

- Preparation of Synaptosomes: Brain tissue (e.g., rat striatum for DAT, hippocampus for NET and SERT) is homogenized in a sucrose buffer and centrifuged to isolate synaptosomes, which are rich in monoamine transporters.
- Incubation: Synaptosomal membranes are incubated with a specific radioligand (e.g., [3 H]WIN 35,428 for DAT, [3 H]nisoxetine for NET, [3 H]citalopram for SERT) and varying concentrations of the test compound (e.g., **4-HO-DPHP** or its analogs).
- Separation and Scintillation Counting: The incubation mixture is rapidly filtered through glass fiber filters to separate bound from free radioligand. The filters are then washed, and the amount of radioactivity retained on the filters is quantified using a scintillation counter.

- **Data Analysis:** Competition binding curves are generated by plotting the percentage of specific binding of the radioligand against the logarithm of the test compound concentration. The IC_{50} value (the concentration of the test compound that inhibits 50% of the specific binding of the radioligand) is determined from these curves. The K_i value is then calculated using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_D)$, where $[L]$ is the concentration of the radioligand and K_D is its dissociation constant.

In Vivo Behavioral Assays: Locomotor Activity

This assay is used to assess the stimulant effects of compounds, which are often correlated with their activity as dopamine and norepinephrine reuptake inhibitors.

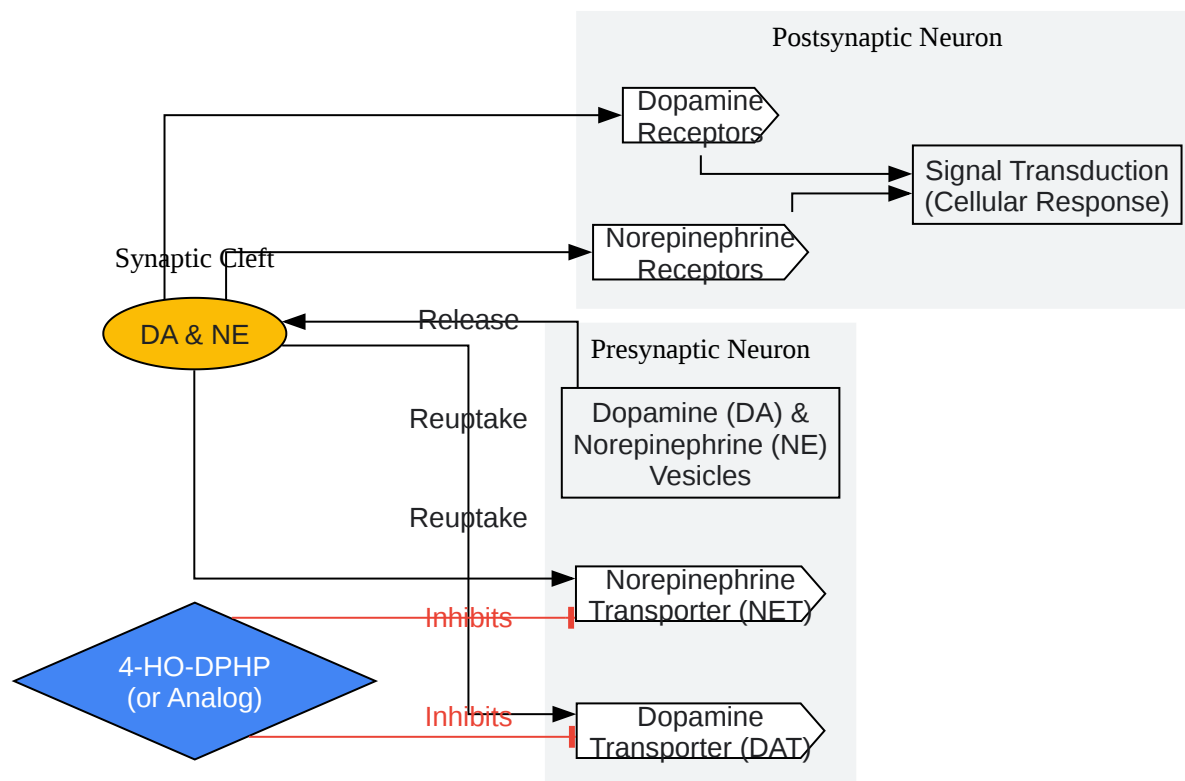
Methodology:

- **Animal Acclimation:** Rodents (e.g., mice or rats) are individually housed and allowed to acclimate to the testing environment (e.g., open-field arenas) for a set period before drug administration.
- **Drug Administration:** Animals are administered the test compound (e.g., **4-HO-DPHP** or an analog) or a vehicle control via a specific route (e.g., intraperitoneal injection).
- **Data Collection:** Locomotor activity is recorded using automated activity monitors that use infrared beams to track the animal's movement. Parameters such as total distance traveled, horizontal activity, and vertical activity (rearing) are measured over a specified time period.
- **Data Analysis:** The data is analyzed to compare the locomotor activity of the drug-treated group to the vehicle-treated group. Dose-response curves can be generated to determine the potency and efficacy of the compound in stimulating locomotor activity.^[6]

Signaling Pathways and Experimental Workflows

Norepinephrine-Dopamine Reuptake Inhibition Signaling Pathway

The primary mechanism of action of **4-HO-DPHP** and its analogs is the inhibition of DAT and NET, leading to an increase in the extracellular concentrations of dopamine and norepinephrine in the synaptic cleft. This enhances dopaminergic and noradrenergic signaling.

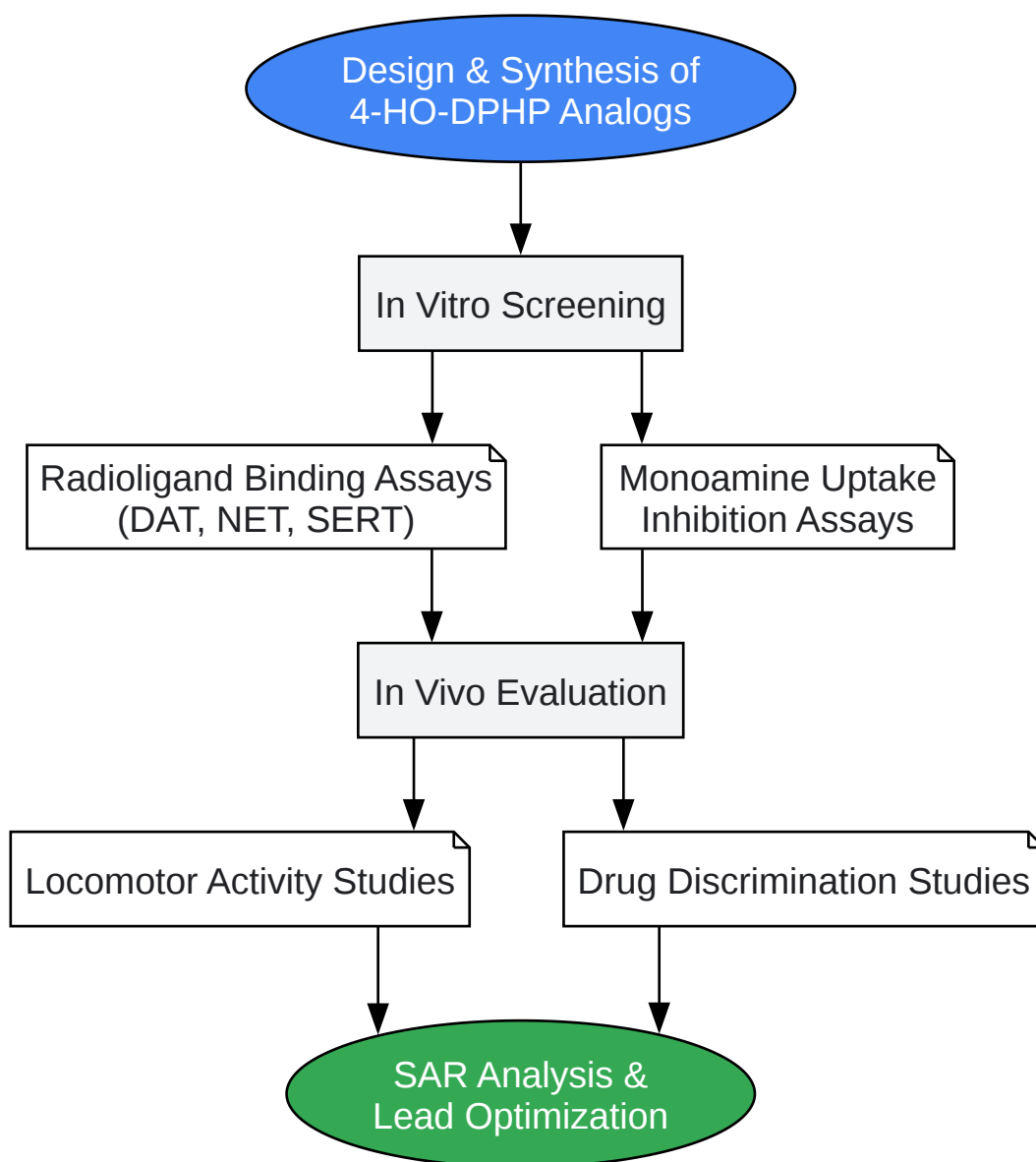


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Caption: Mechanism of action of **4-HO-DPHP** analogs.

General Workflow for SAR Studies of Novel Psychoactive Compounds

The following diagram illustrates a typical workflow for the structure-activity relationship characterization of novel compounds like **4-HO-DPHP** analogs.



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Caption: Workflow for SAR studies of **4-HO-DPHP** analogs.

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